

Fenquinotrione: Application Protocols for Transplanted and Direct-Seeded Rice

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Compound of Interest

Compound Name: Fenquinotrione

Cat. No.: B1443749

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These application notes provide a comprehensive overview of **Fenquinotrione**, a novel triketone herbicide, and its application in controlling a wide range of broadleaf and sedge weeds in both transplanted and direct-seeded rice cultivation systems. **Fenquinotrione** offers exceptional crop safety and is effective against weeds resistant to acetolactate synthase (ALS) inhibitors.

Mode of Action

Fenquinotrione is a potent inhibitor of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme.^{[1][2][3][4][5]} This inhibition disrupts the carotenoid biosynthesis pathway in susceptible weeds, leading to bleaching of new growth and subsequent plant death. The herbicide's selectivity and safety in rice are attributed to rapid metabolism within the rice plant, specifically through CYP81A6-mediated demethylation and subsequent glucose conjugation.

Quantitative Data Summary

The following tables summarize the quantitative data on the efficacy and crop safety of **Fenquinotrione** from various studies.

Table 1: Weed Control Efficacy of **Fenquinotrione**

Weed Species	Cultivation System	Application Rate (g a.i./ha)	Application Timing	Efficacy (%)
Monochoria vaginalis	Transplanted & Direct-seeded	125 - 250	Pre-emergence to Early Post-emergence	Excellent
Cyperus difformis	Direct-seeded	125	5-6 leaf stage	Outstanding
Cyperus iria	Direct-seeded	125	5-6 leaf stage	Outstanding
Fimbristylis miliacea (ALS-resistant)	Direct-seeded	125	5-6 leaf stage	Outstanding
Amaranthus species	Transplanted & Direct-seeded	125 - 250	Pre-emergence to Early Post-emergence	Excellent
Schoenoplectus juncoides	Transplanted	300	Post-emergence (up to 4-leaf stage)	High
Sagittaria trifolia	Transplanted	300	Post-emergence (up to 1-arrowhead-leaf stage)	High

Data sourced from greenhouse and field trials. Efficacy was assessed 21 to 40 days after treatment.

Table 2: Crop Safety of **Fenquinotrione** in Rice

Rice Variety Type	Cultivation System	Application Rate (g a.i./ha)	Observed Phytotoxicity
Japonica (cv. Kinmaze)	Transplanted	up to 1,000	High safety margin
Indica (cv. Suphanburi No. 1)	Direct-seeded	up to 1,000	High safety margin
Japonica (cv. Kinmaze)	Transplanted (with water leakage)	300	High safety

Crop safety was assessed visually, with no significant injury reported at the tested rates.

Experimental Protocols

Below are detailed methodologies for key experiments to evaluate the efficacy and crop safety of **Fenquinotrione** in rice.

Protocol 1: Weed Control Efficacy in a Greenhouse Setting

- Plant Material: Cultivate rice (e.g., *Oryza sativa* cv. Kinmaze for transplanted, cv. Suphanburi No. 1 for direct-seeded) and various weed species (*Monochoria vaginalis*, *Cyperus difformis*, etc.) in pots filled with paddy soil.
- Cultivation Conditions:
 - Transplanted Rice: Grow rice seedlings for 2-3 weeks before transplanting one seedling per pot. Maintain a water depth of 3-5 cm.
 - Direct-Seeded Rice: Sow pre-germinated rice and weed seeds directly onto the soil surface of the pots. Maintain moist conditions for germination and then flood to a depth of 3-5 cm.
- Herbicide Application:
 - Prepare a stock solution of **Fenquinotrione** in an appropriate solvent.

- Apply **Fenquinotrione** at desired rates (e.g., 125, 250, 300 g a.i./ha) at different weed growth stages (pre-emergence, early post-emergence).
- Use a laboratory spray chamber to ensure uniform application.
- Include an untreated control and a positive control (a commercial standard herbicide).
- Data Collection:
 - Visually assess weed control efficacy at 7, 14, and 21 days after treatment (DAT) using a scale of 0% (no effect) to 100% (complete kill).
 - At 21 DAT, harvest the above-ground biomass of the weeds, dry in an oven at 70°C for 72 hours, and record the dry weight.
- Statistical Analysis: Analyze the data using analysis of variance (ANOVA) and a suitable post-hoc test (e.g., Tukey's HSD) to determine significant differences between treatments.

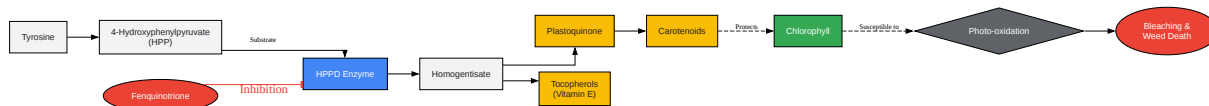
Protocol 2: Crop Phytotoxicity Assessment

- Plant Material: Use healthy, uniform rice seedlings of the desired cultivar.
- Cultivation Conditions: Follow the same procedure as in Protocol 1 for both transplanted and direct-seeded rice, ensuring optimal growth conditions.
- Herbicide Application:
 - Apply **Fenquinotrione** at rates exceeding the recommended dose (e.g., 1x, 2x, and 4x the proposed field rate) to determine the safety margin. For example, if the recommended rate is 250 g a.i./ha, test 250, 500, and 1000 g a.i./ha.
 - Include an untreated control.
- Data Collection:
 - Visually assess crop injury (stunting, chlorosis, necrosis) at 7, 14, and 21 DAT using a scale of 0% (no injury) to 100% (complete plant death).

- Measure plant height and collect above-ground biomass for dry weight determination at the end of the experiment.
- Statistical Analysis: Perform statistical analysis as described in Protocol 1 to evaluate the significance of any observed phytotoxic effects.

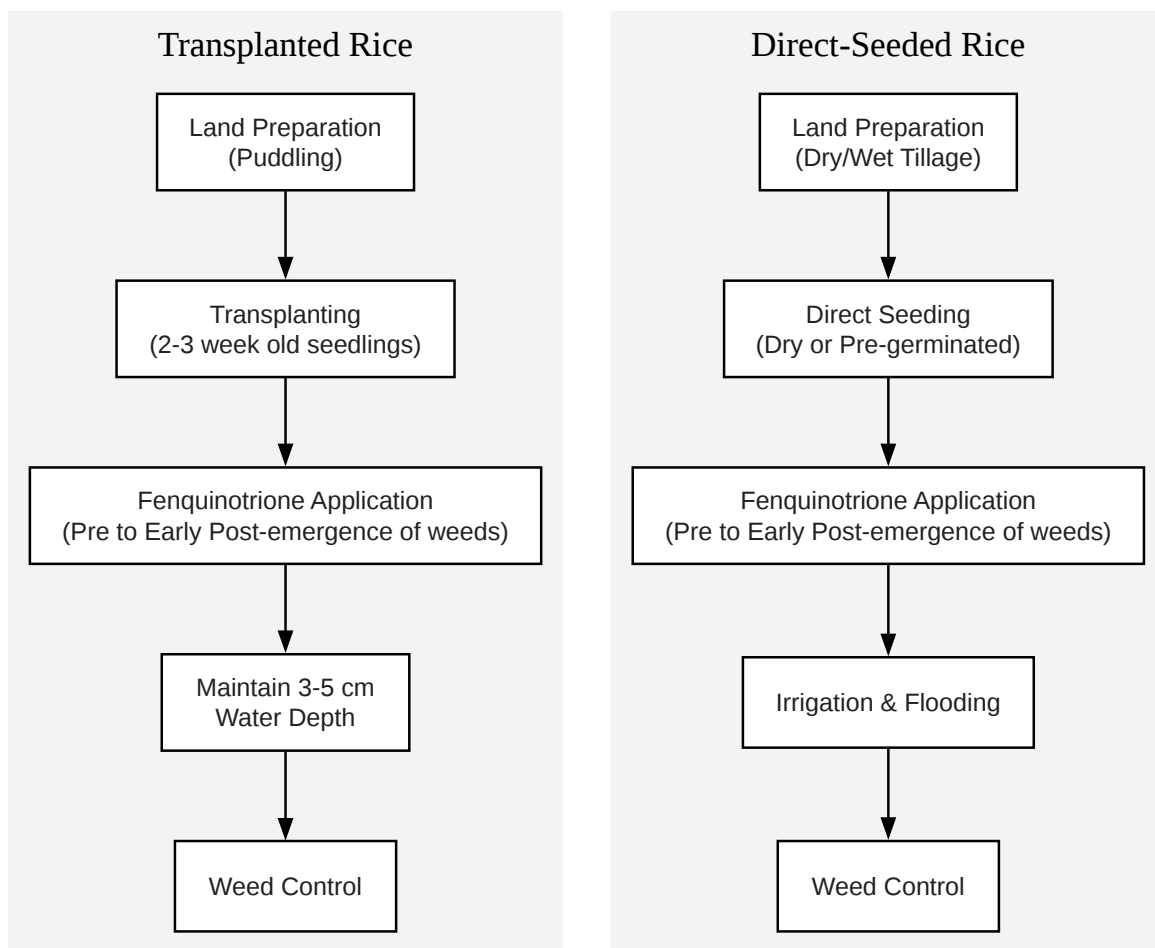
Visualizations

The following diagrams illustrate key pathways and workflows related to the application of **Fenquinotrione**.



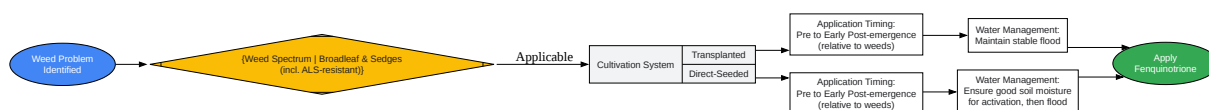
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Caption: **Fenquinotrione**'s mode of action via HPPD inhibition.



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Caption: **Fenquitrone** application workflow comparison.



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Caption: Decision logic for **Fenquitrone** application.

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